

Nafithromycin stability testing and storage conditions

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Compound Focus: Nafithromycin

CAS No.: 1691240-78-4

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Suggested Alternatives for Finding Stability Data

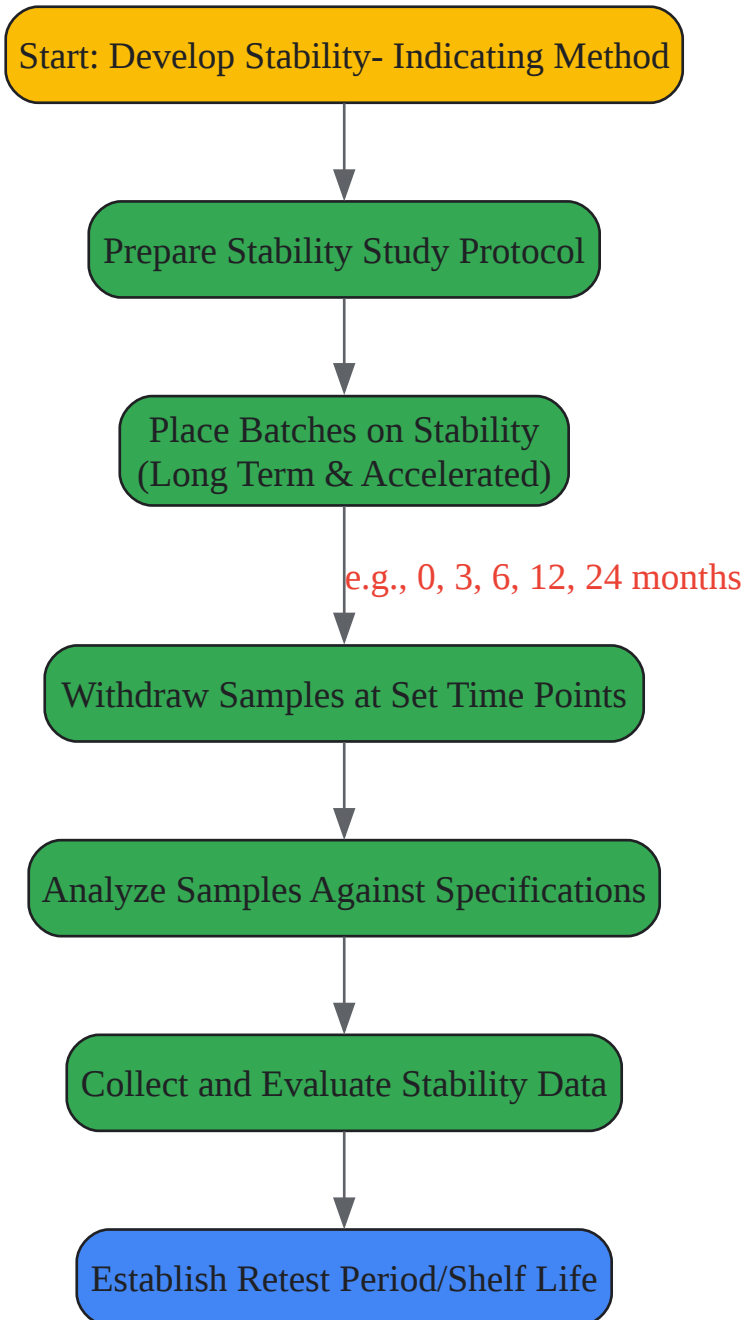
To obtain the information you need, I suggest the following approaches:

- **Consult Regulatory Submissions:** Detailed stability data is typically found in regulatory application files. You may search for **Nafithromycin** (also known as WCK 4873) in the public assessment reports of agencies like the European Medicines Agency (EMA) or the Central Drugs Standard Control Organisation (CDSCO) in India, where the drug has been approved.
- **Review Scientific Literature:** Conduct a targeted search on scientific databases such as PubMed or Google Scholar for articles specifically on "**Nafithromycin** degradation," "**Nafithromycin** stability-indicating method," or "forced degradation studies of **Nafithromycin**."
- **Apply General ICH Guidelines:** In the absence of substance-specific data, you can reference the general stability testing protocols for new drug substances and products as outlined in the **ICH Q1A(R2)** and **ICH Q1B** guidelines [1]. The table below summarizes standard conditions for long-term and accelerated stability studies, which are a cornerstone of these guidelines.

Study Type	Storage Condition	Minimum Time Period Covered at Submission
Long Term [1]	25°C ± 2°C / 60% RH ± 5% RH	12 months
Accelerated [1]	40°C ± 2°C / 75% RH ± 5% RH	6 months

General Workflow for Stability Testing

The following diagram illustrates the general workflow for establishing a drug product's stability profile and shelf life, based on standard industry practice. You can use this as a reference model for developing a **Nafithromycin**-specific protocol.



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References

1. Study Stability and Specification - SOP - Pharma Beginners Protocol [pharmabeginners.com]

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